

# An In-depth Technical Guide to 3-Hydroxycyclobutanecarboxylic Acid (CAS 194788-10-8)

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## Compound of Interest

Compound Name: 3-Hydroxycyclobutanecarboxylic acid

Cat. No.: B172593

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## Introduction

**3-Hydroxycyclobutanecarboxylic acid**, identified by CAS number 194788-10-8, is a bifunctional organic compound that has garnered interest as a versatile building block in medicinal chemistry and organic synthesis.<sup>[1]</sup> Its rigid, four-membered ring structure, combined with the presence of both a hydroxyl and a carboxylic acid functional group, offers unique stereochemical and synthetic possibilities. This guide provides a comprehensive overview of its physical and chemical properties, potential synthetic routes, analytical methodologies, and its emerging role in the development of novel therapeutics.

## Core Molecular and Physicochemical Properties

**3-Hydroxycyclobutanecarboxylic acid** is a cyclic organic compound featuring a cyclobutane ring substituted with a hydroxyl (-OH) group and a carboxylic acid (-COOH) group. This unique arrangement imparts a combination of polarity, reactivity, and structural rigidity that is highly sought after in the design of complex molecules.<sup>[1]</sup>

## Table 1: Key Identifiers and Molecular Properties

Property	Value	Source(s)
CAS Number	194788-10-8	[2]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub>	[2]
Molecular Weight	116.12 g/mol	[2]
IUPAC Name	3-hydroxycyclobutane-1-carboxylic acid	[2]
Synonyms	Cyclobutanecarboxylic Acid, 3-Hydroxy-; 3-Hydroxycyclobutanecarboxylic acid; cis-3-Hydroxycyclobutanecarboxylic acid; trans-3-Hydroxycyclobutanecarboxylic acid	[2]
SMILES	<chem>C1C(CC1O)C(=O)O</chem>	[2]
InChI	InChI=1S/C5H8O3/c6-4-1-3(2-4)5(7)8/h3-4,6H,1-2H2,(H,7,8)	[2]

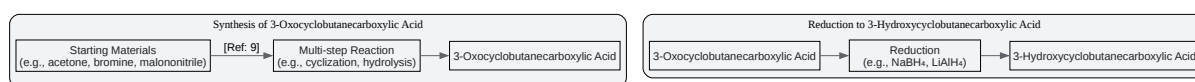
**Table 2: Physical and Chemical Properties**

Property	Value	Notes	Source(s)
Appearance	White to yellow solid or liquid	Physical form can vary.	[3]
Boiling Point	290.1 ± 33.0 °C	Predicted	[4]
Density	1.447 ± 0.06 g/cm <sup>3</sup>	Predicted	[4]
pKa	14.73 ± 0.40	Predicted	[5]
Storage Temperature	2-8 °C	Store in a dry, sealed container.	[3]
Solubility	Expected to be soluble in polar solvents	Due to the presence of hydroxyl and carboxylic acid groups.	[1]

## Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **3-hydroxycyclobutanecarboxylic acid** is not readily available in the public domain, a plausible synthetic strategy involves the reduction of its corresponding keto acid, 3-oxocyclobutanecarboxylic acid. Patents outlining the synthesis of this precursor provide valuable insights into potential methodologies.[6][7][8]

## Conceptual Synthetic Workflow



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Caption: Conceptual workflow for the synthesis of **3-hydroxycyclobutanecarboxylic acid**.

## Experimental Protocol: Synthesis of 3-Oxocyclobutanecarboxylic Acid (Precursor)

The following is a generalized procedure based on patented methods for the synthesis of 3-oxocyclobutanecarboxylic acid, a key intermediate.<sup>[6]</sup>

**Step 1: Synthesis of 1,3-dibromo-2-propanone.** Acetone and bromine are reacted in ethanol at room temperature. The solvent and byproducts are removed by distillation to yield 1,3-dibromo-2-propanone.

**Step 2: Cyclization.** The 1,3-dibromo-2-propanone is reacted with malononitrile in a suitable solvent such as DMF, with a base like potassium carbonate, and a phase transfer catalyst like tetrabutylammonium bromide to form the cyclobutane ring.

**Step 3: Hydrolysis.** The resulting dicyano intermediate is hydrolyzed using a strong acid, such as hydrochloric acid, to yield 3-oxocyclobutanecarboxylic acid.

## Purification

Purification of carboxylic acids like **3-hydroxycyclobutanecarboxylic acid** can be achieved through standard laboratory techniques.<sup>[9]</sup>

Protocol: General Purification of Carboxylic Acids

- **Acid-Base Extraction:** Dissolve the crude product in an aqueous alkali solution (e.g., sodium hydroxide) and extract with an organic solvent (e.g., diethyl ether) to remove neutral and basic impurities. Acidify the aqueous layer with a mineral acid to a pH well below the pKa of the carboxylic acid, causing it to precipitate. Extract the purified acid with an organic solvent.
- **Recrystallization:** If the compound is a solid, it can be further purified by recrystallization from appropriate solvents.
- **Distillation:** For liquid carboxylic acids, fractional distillation under reduced pressure can be employed.

## Analytical Characterization

A combination of spectroscopic techniques is essential for the structural elucidation and purity assessment of **3-hydroxycyclobutanecarboxylic acid**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show characteristic signals for the protons on the cyclobutane ring and the hydroxyl and carboxylic acid protons. The carboxylic acid proton typically appears as a broad singlet in the downfield region (10-13 ppm).<sup>[10]</sup>
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will show distinct peaks for the carbons of the cyclobutane ring, with the carbonyl carbon of the carboxylic acid appearing significantly downfield (typically 160-185 ppm).<sup>[11]</sup>

## Mass Spectrometry (MS)

Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of the molecule. The molecular ion peak  $[\text{M}]^+\bullet$  would be observed at  $m/z$  116. Common fragmentation patterns for carboxylic acids include the loss of a hydroxyl group (17 amu) and a subsequent loss of carbon monoxide (28 amu).<sup>[11]</sup>

## Infrared (IR) Spectroscopy

The IR spectrum of **3-hydroxycyclobutanecarboxylic acid** will exhibit characteristic absorption bands for the functional groups present:<sup>[10]</sup>

- A broad O-H stretching band for the carboxylic acid from approximately 2500-3300  $\text{cm}^{-1}$ .
- A strong C=O stretching band for the carbonyl group of the carboxylic acid around 1700-1725  $\text{cm}^{-1}$ .
- A C-O stretching band for the alcohol and carboxylic acid.
- An O-H stretching band for the alcohol group around 3200-3600  $\text{cm}^{-1}$ .

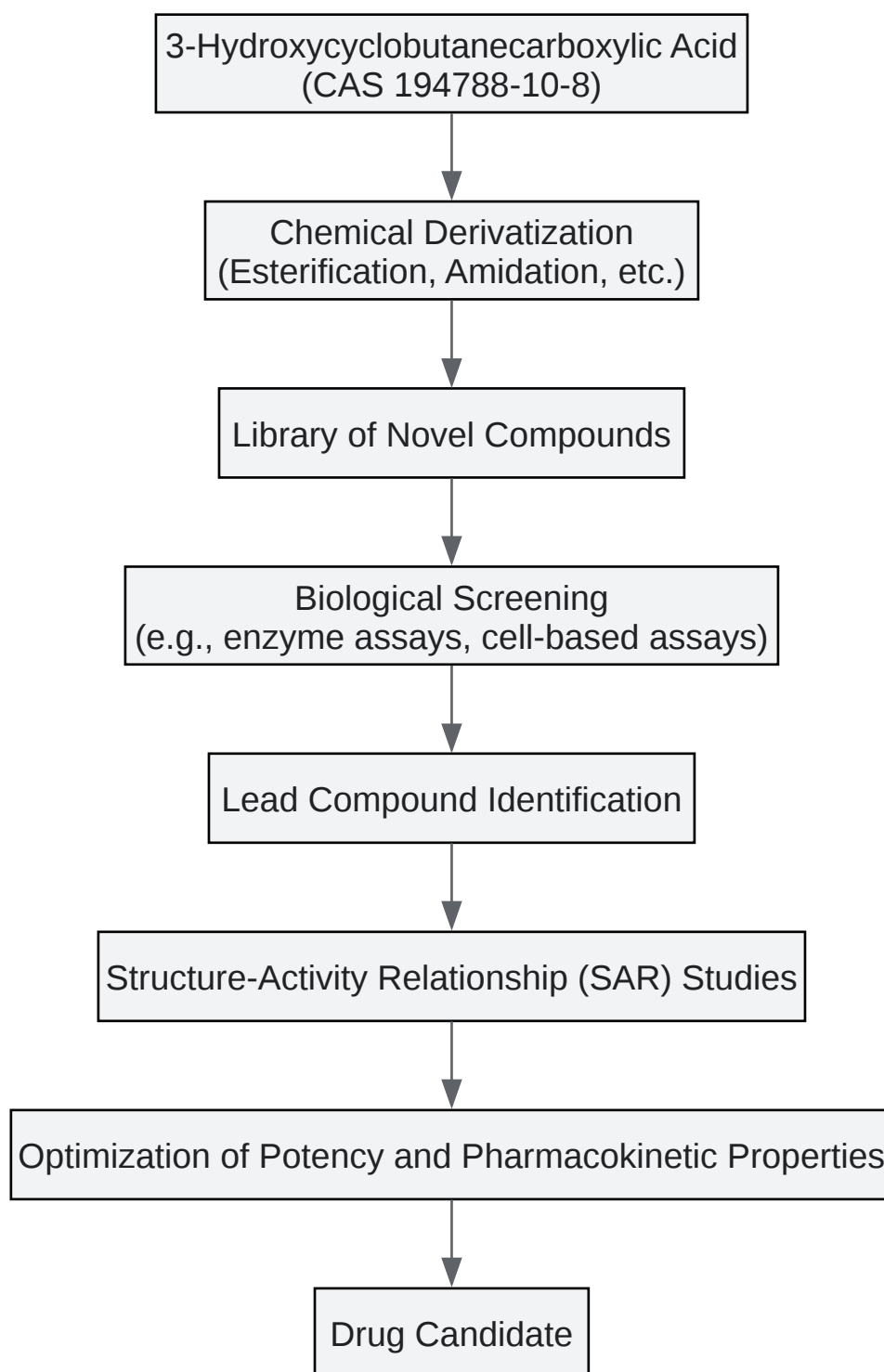
## Applications in Drug Discovery and Development

The rigid cyclobutane scaffold of **3-hydroxycyclobutanecarboxylic acid** is of significant interest in drug design. Incorporating such a constrained ring system can lead to improved

binding affinity, selectivity, and metabolic stability of drug candidates.[1] The presence of two functional groups allows for diverse chemical modifications, making it a valuable starting material for the synthesis of compound libraries for high-throughput screening.

While specific drugs directly synthesized from **3-hydroxycyclobutanecarboxylic acid** are not prominently documented, the broader class of hydroxy-carboxylic acids has shown significant biological activity. For instance, certain hydroxy-carboxylic acids act as signaling molecules by activating G protein-coupled receptors, which are involved in metabolic and inflammatory processes.[12] Derivatives of hydroxy-carboxylic acids have been investigated for their anti-inflammatory, antimicrobial, and antitumor activities.[13][14][15]

## Logical Flow of Application in Medicinal Chemistry



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Caption: Role of **3-hydroxycyclobutanecarboxylic acid** in a drug discovery workflow.

## Safety and Handling

**3-Hydroxycyclobutanecarboxylic acid** should be handled with care in a laboratory setting. It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[2] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or a fume hood.

### Table 3: GHS Hazard Information

Hazard Statement	Precautionary Statement
H315: Causes skin irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
H319: Causes serious eye irritation	P264: Wash skin thoroughly after handling.
H335: May cause respiratory irritation	P302+P352: IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

## Conclusion

**3-Hydroxycyclobutanecarboxylic acid** (CAS 194788-10-8) is a valuable and versatile building block for organic synthesis, particularly in the realm of pharmaceutical and agrochemical research. Its unique structural features and bifunctionality provide a robust platform for the creation of novel and complex molecules. While a wealth of predicted data exists, further experimental investigation into its physical properties and biological activities will undoubtedly expand its applications and solidify its role in the development of next-generation chemical entities.

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